

# Application Notes and Protocols for 1,2-Dibromo-1-iodotrifluoroethane

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## Compound of Interest

Compound Name: 1,2-Dibromo-1-iodotrifluoroethane

Cat. No.: B1349380

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This document provides detailed application notes and protocols for the safe handling and storage of **1,2-Dibromo-1-iodotrifluoroethane** (CAS No. 216394-01-3). The information herein is compiled from available safety data for the compound and analogous halogenated hydrocarbons. It is imperative to supplement these guidelines with a thorough review of any specific Safety Data Sheet (SDS) provided by the supplier and to conduct a comprehensive risk assessment before use.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **1,2-Dibromo-1-iodotrifluoroethane** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
CAS Number	216394-01-3
Molecular Formula	C <sub>2</sub> Br <sub>2</sub> F <sub>3</sub> I
Molecular Weight	367.73 g/mol
Boiling Point	63-65 °C at 32 mmHg[1]
Density	1.515 g/cm <sup>3</sup> [1]
Flash Point	63-65 °C at 32 mmHg[1]

## Hazard Identification and Safety Precautions

**1,2-Dibromo-1-iodotrifluoroethane** is classified as a hazardous substance. The primary hazards are summarized in the table below, alongside recommended personal protective equipment (PPE).

Hazard Classification	GHS Precautionary Statements	Recommended Personal Protective Equipment (PPE)
Hazard Codes: Xi (Irritant)[1]	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[1]	Eye/Face Protection: Chemical safety goggles and/or a face shield.
Risk Statements: 21/22 (Harmful in contact with skin and if swallowed), 36/38 (Irritating to eyes and skin)[1]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]	Skin Protection: Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, and closed-toe shoes.
P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell.[1]	Respiratory Protection: Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	

## Experimental Protocols

### Protocol for Safe Handling and Use

This protocol outlines the necessary steps for safely handling **1,2-Dibromo-1-iodotrifluoroethane** in a laboratory setting.

- Engineering Controls: All work with this compound must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as specified in the table above.
- Dispensing:
  - Carefully open the container, avoiding splashing.
  - Use a clean, dry syringe or pipette to transfer the liquid.
  - Ensure all transfers are performed over a secondary containment tray to catch any spills.
- Reactions:
  - When setting up reactions, ensure the apparatus is securely clamped and in a stable position.
  - If heating the compound, use a well-controlled heating mantle and monitor the temperature closely.
- Post-Handling:
  - Tightly seal the container immediately after use.
  - Thoroughly clean the work area.
  - Wash hands and any exposed skin with soap and water.
  - Contaminated clothing should be removed and laundered before reuse.

## Protocol for Safe Storage

Proper storage is crucial to maintain the integrity of **1,2-Dibromo-1-iodotrifluoroethane** and to prevent accidents.

- Storage Container: Store in the original, tightly sealed container.
- Storage Conditions:
  - Store in a cool, dry, and well-ventilated area.
  - Keep away from sources of ignition, heat, and direct sunlight.
- Incompatible Materials: Store separately from strong oxidizing agents, strong acids, and finely powdered metals.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

## Emergency Procedures

### First Aid Measures

A summary of first aid procedures in case of exposure is provided below.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

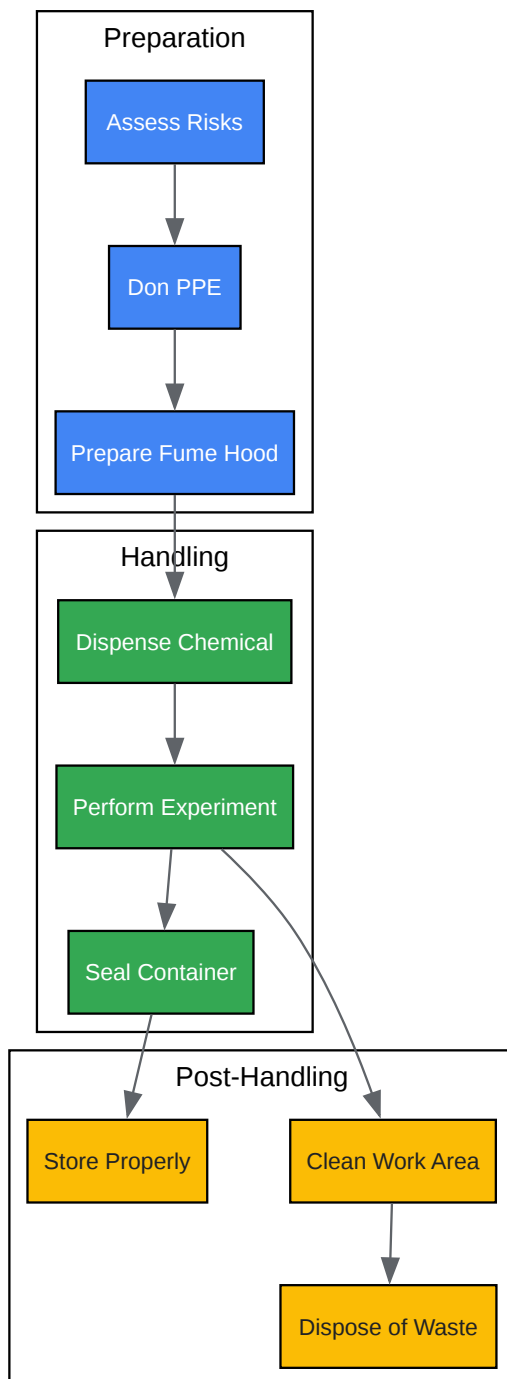
## Spill and Leak Procedures

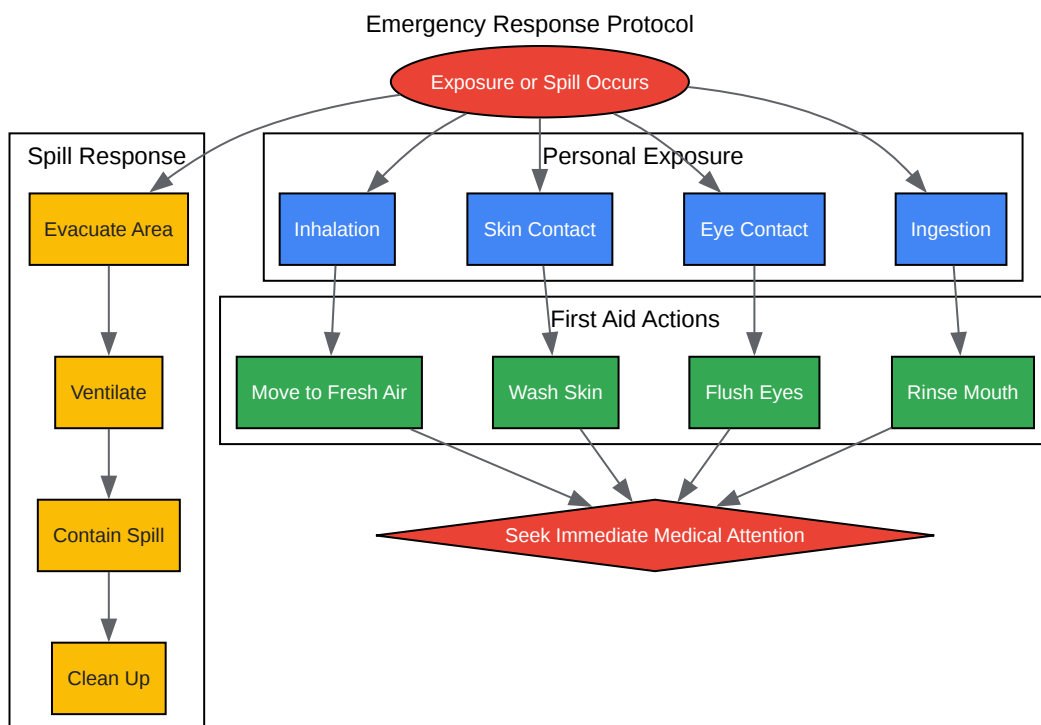
- Evacuation: Immediately evacuate the area.
- Ventilation: Ensure the area is well-ventilated.
- Containment:
  - For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
  - Place the absorbed material into a sealed, labeled container for disposal.
- Personal Protection: Wear appropriate PPE, including respiratory protection, during cleanup.
- Do not allow the spilled material to enter drains or waterways.

## Visualized Workflows

The following diagrams illustrate the logical flow of handling and emergency procedures.

## Handling and Storage Workflow





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## References

- 1. 错误页 [amp.chemicalbook.com]



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